

erythromycin thiocyanate basic pharmacological properties

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Compound Focus: Erythromycin Thiocyanate

CAS No.: 7704-67-8

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Chemical and Physical Properties

Erythromycin thiocyanate is the thiocyanate salt of the macrolide antibiotic erythromycin. It typically presents as a white to off-white crystalline powder [1]. It is considered hygroscopic, meaning it absorbs moisture from the air, and should be stored at -20°C away from moisture to maintain stability [1].

Mechanism of Action and Antibacterial Spectrum

As a macrolide antibiotic, **erythromycin thiocyanate** exerts a **bacteriostatic** effect, meaning it inhibits the growth and multiplication of bacteria [2] [3]. Its action is mediated by penetrating the bacterial cell wall and reversibly binding to the **P site of the 50S ribosomal subunit** [3]. This binding inhibits two critical steps in protein assembly:

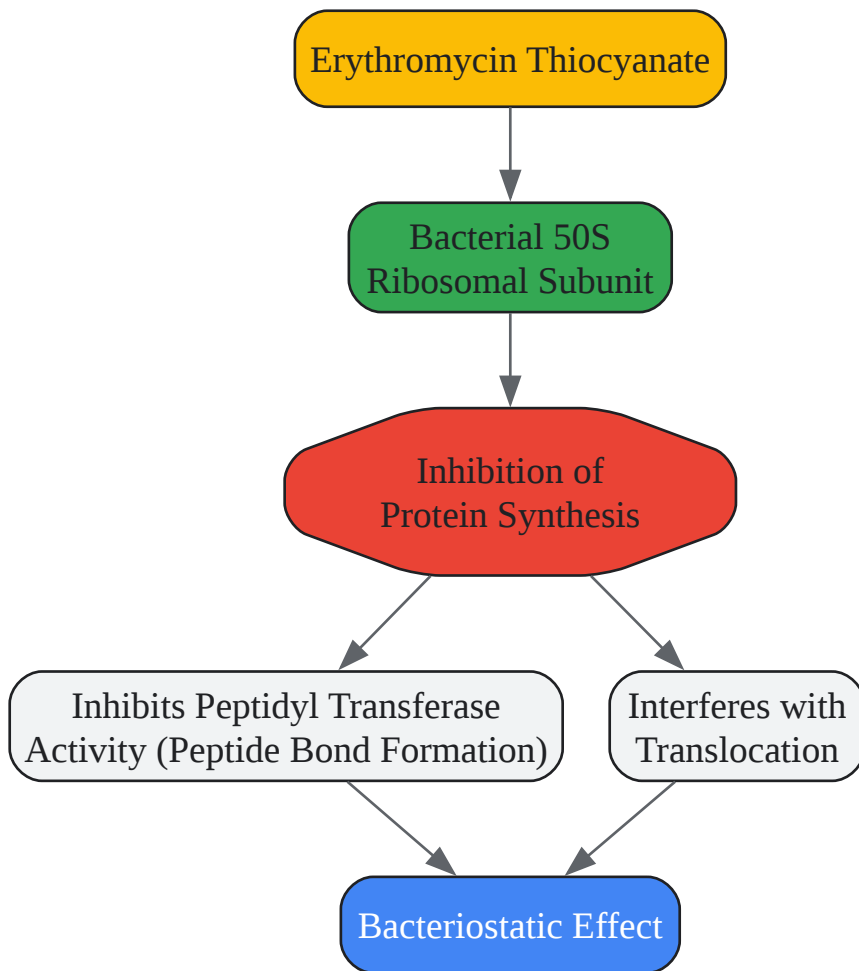
- The **peptidyl transferase** activity, which forms peptide bonds between amino acids.
- The **translocation** process, moving the nascent protein chain from the A site to the P site of the ribosome [4].

This disruption in protein synthesis ultimately stops the bacteria from producing proteins essential for survival.

Its antibacterial spectrum is primarily effective against:

- **Gram-positive bacteria** such as *Staphylococcus aureus*, *Streptococcus*, and *Corynebacterium* spp. [1] [5].
- Certain **atypical organisms** including *Mycoplasma* (causing chronic respiratory disease in poultry and swine pneumonia) and *Chlamydia* [1] [5].

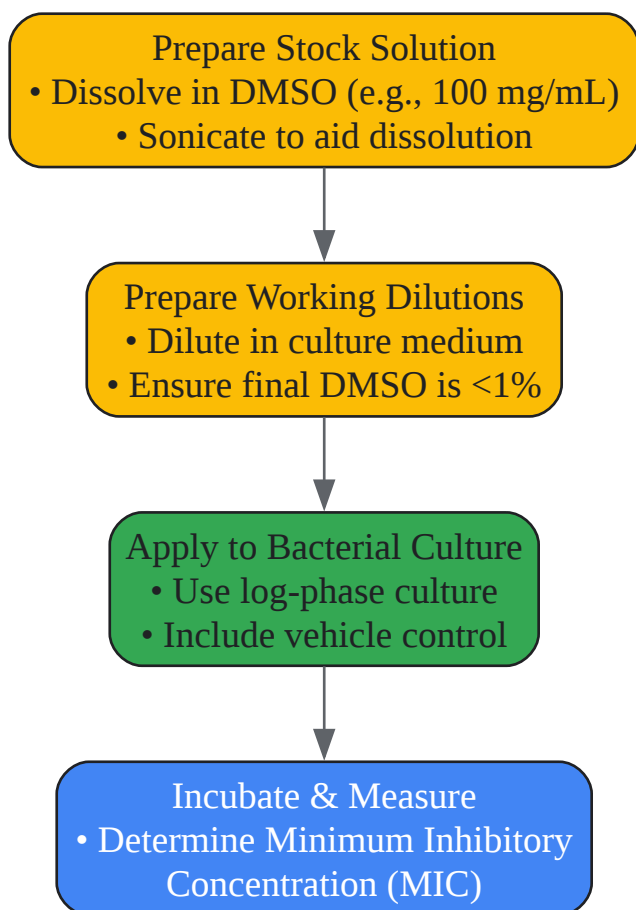
The following diagram illustrates its mechanism of action at the molecular level:



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Experimental Protocols and Research Use

In a research context, preparing stock solutions is a common first step. The following workflow outlines the key stages for setting up an *in vitro* assay to evaluate the antibacterial activity of **erythromycin thiocyanate**:



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- **Preparing Stock Solutions: Erythromycin thiocyanate** is soluble in DMSO, and a typical stock concentration is **100 mg/mL (126.1 mM)**. Use fresh, dry DMSO, as moisture can reduce solubility. The solution can be aliquoted and stored at -20°C for future use [4].
- **In Vitro Susceptibility Testing (MIC Determination)**: To determine the Minimum Inhibitory Concentration (MIC), researchers use standardized broth microdilution methods. Prepare a series of twofold dilutions of the antibiotic in a suitable broth medium. Inoculate each well with a standardized bacterial inoculum, incubate, and determine the lowest concentration that prevents visible growth. Below is a sample of MIC data for erythromycin base against some significant pathogens [2]:

Bacterial Species	MIC Range (µg/ml)
<i>Haemophilus influenzae</i>	0.015 - 256
<i>Staphylococcus aureus</i>	0.023 - 1024
<i>Streptococcus pyogenes</i>	0.004 - 256

Pharmacokinetics and Bioavailability

Available data, particularly from veterinary studies, indicate that **erythromycin thiocyanate** may have **low oral bioavailability**. A study in pigeons showed a very short elimination half-life of about **0.9 hours** and a relative bioavailability of less than **10%** after direct crop administration [6]. This suggests that therapeutic plasma levels can be challenging to achieve with oral dosing.

- **Metabolism and Interactions:** Like erythromycin, the thiocyanate salt is expected to be a **substrate and inhibitor of the cytochrome P450 3A4 (CYP3A4) enzyme** [7]. This property is a key source of drug-drug interactions. Coadministration with other CYP3A4 substrates can lead to increased plasma levels of those drugs. Notable interactions exist with **simvastatin, lovastatin, warfarin, and terfenadine**, which can increase the risk of adverse effects like rhabdomyolysis or cardiac arrhythmias [2] [3].

Safety and Handling

For researchers handling the compound, note the following safety information:

- **Hazard Statements:** May cause allergic respiratory reactions, skin irritation, and long-lasting harmful effects to aquatic life [1].
- **Precautionary Measures:** Use personal protective equipment, avoid breathing dust, and avoid releasing it into the environment [1].

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To cite this document: Smolecule. [erythromycin thiocyanate basic pharmacological properties].

Smolecule, [2026]. [Online PDF]. Available at:

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